

Personal protective equipment for handling ML 2-23

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Compound of Interest

Compound Name: ML 2-23

Cat. No.: B15578717

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Essential Safety and Handling Guide for ML 2-23

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, operational, and disposal guidance for handling the research compound **ML 2-23**. **ML 2-23** is an experimental bifunctional molecule known as a protein degrader. It is composed of the ABL inhibitor dasatinib linked to the E3 ligase recruiter EN219. Due to its composition, **ML 2-23** should be handled with a high degree of caution, assuming the hazardous properties of its most potent components.

Hazard Identification and Summary

ML 2-23 is a potent, biologically active small molecule. While a specific Safety Data Sheet (SDS) for **ML 2-23** is not available, the safety profile is inferred from its components:

- **Dasatinib:** A potent tyrosine kinase inhibitor. It is classified as toxic if swallowed, causes skin and serious eye irritation/damage, and is suspected of causing cancer and damaging fertility. It can also cause damage to organs through prolonged or repeated exposure.^{[1][2][3]}
- **EN219:** A pyrazoline derivative that functions as a covalent E3 ligase recruiter. While specific toxicity data for EN219 is limited, pyrazoline derivatives are a broad class of compounds. Some in silico studies on specific pyrazoline series have suggested a favorable safety profile regarding carcinogenicity and mutagenicity, though this should not be generalized to all members of this class. As a covalent binder, it has the potential to be a sensitizer.

Primary Hazards:

- Toxic if swallowed.
- Causes skin irritation and serious eye damage.
- Suspected carcinogen and reproductive toxin.
- May cause organ damage with repeated exposure.
- Potential for allergic skin reactions.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **ML 2-23** in both solid and solution forms.

| Activity | Recommended Personal Protective Equipment |
|--|--|
| Weighing and Aliquoting (Solid Form) | Respirator: NIOSH-approved N95 or higher-rated respirator. |
| Gloves: Double-gloving with nitrile gloves is required. Change immediately upon contamination. | |
| Eye Protection: Chemical splash goggles providing a complete seal around the eyes. | |
| Lab Coat: Disposable, non-absorbent lab coat. | |
| Ventilation: Must be performed in a certified chemical fume hood or a powder containment hood. | |
| Solution Preparation and Handling | Gloves: Double-gloving with nitrile gloves. |
| Eye Protection: Chemical splash goggles. A face shield is recommended if there is a significant splash risk. | |
| Lab Coat: Standard laboratory coat. | |
| Ventilation: All work must be conducted in a chemical fume hood. | |
| Cell Culture and In Vitro Assays | Gloves: Nitrile gloves. |
| Eye Protection: Safety glasses with side shields. | |
| Lab Coat: Standard laboratory coat. | |
| Containment: All cell culture work should be performed in a Class II biological safety cabinet. | |
| Waste Disposal | Gloves: Heavy-duty nitrile or butyl rubber gloves. |
| Eye Protection: Chemical splash goggles. | |

Lab Coat: Standard laboratory coat.

Experimental Protocols: Safe Handling and Disposal

3.1. Handling Procedures

- Preparation: Before handling **ML 2-23**, ensure that the chemical fume hood or biological safety cabinet is certified and functioning correctly. Prepare all necessary materials and waste containers in advance.
- Weighing (Solid Form):
 - Perform all weighing operations within a chemical fume hood or a powder containment hood.
 - Use disposable weigh boats and spatulas.
 - Carefully transfer the solid to a tared container, minimizing the creation of dust.
- Dissolving:
 - Add solvent to the solid in the fume hood.
 - Cap the container securely before mixing.
 - If sonication is required, ensure the container is sealed.
- Cell Culture Application:
 - All manipulations involving the addition of **ML 2-23** to cell cultures must be performed in a Class II biological safety cabinet to maintain sterility and protect the user from aerosols.
 - Use filtered pipette tips.

3.2. Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[2\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)
- Spills:
 - Solid: Gently cover the spill with absorbent paper towels to avoid raising dust. Wet the towels with a suitable solvent (e.g., ethanol) and carefully wipe the area. Place all contaminated materials in a sealed hazardous waste container.
 - Liquid: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed hazardous waste container.

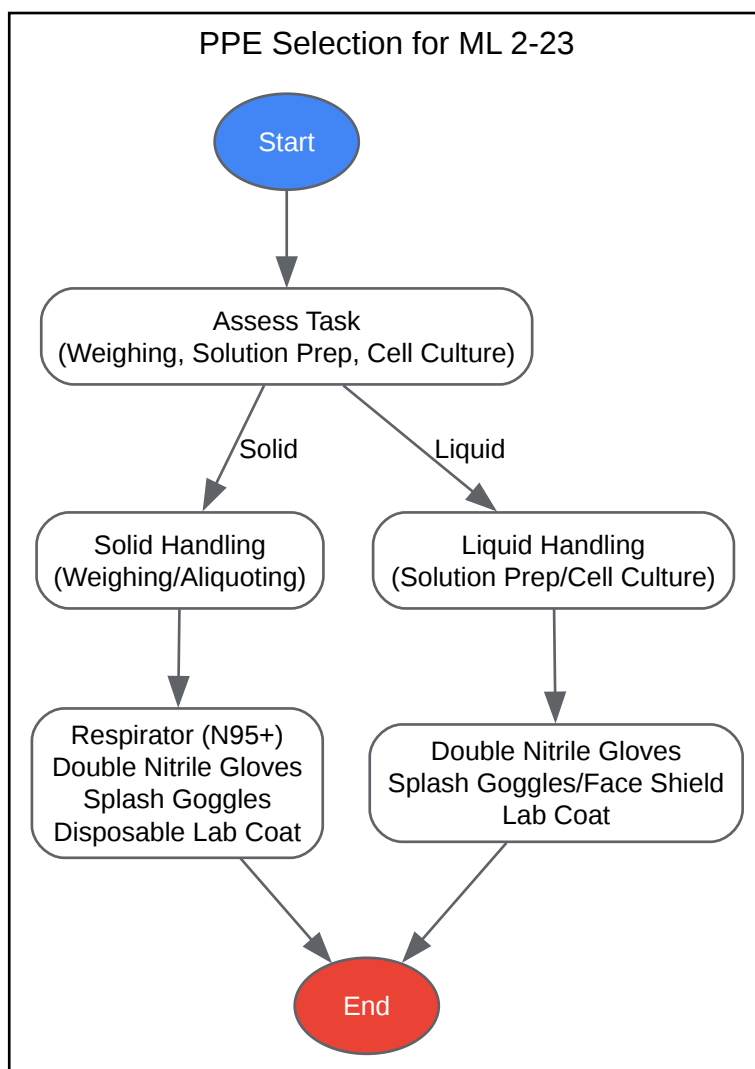
3.3. Disposal Plan

All waste contaminated with **ML 2-23** must be treated as hazardous waste.

- Solid Waste: Collect all disposable items that have come into contact with **ML 2-23** (e.g., pipette tips, tubes, gloves, lab coats) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect unused solutions and contaminated media in a labeled, leak-proof hazardous waste container. Do not pour down the drain.
- Contaminated Sharps: Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste.

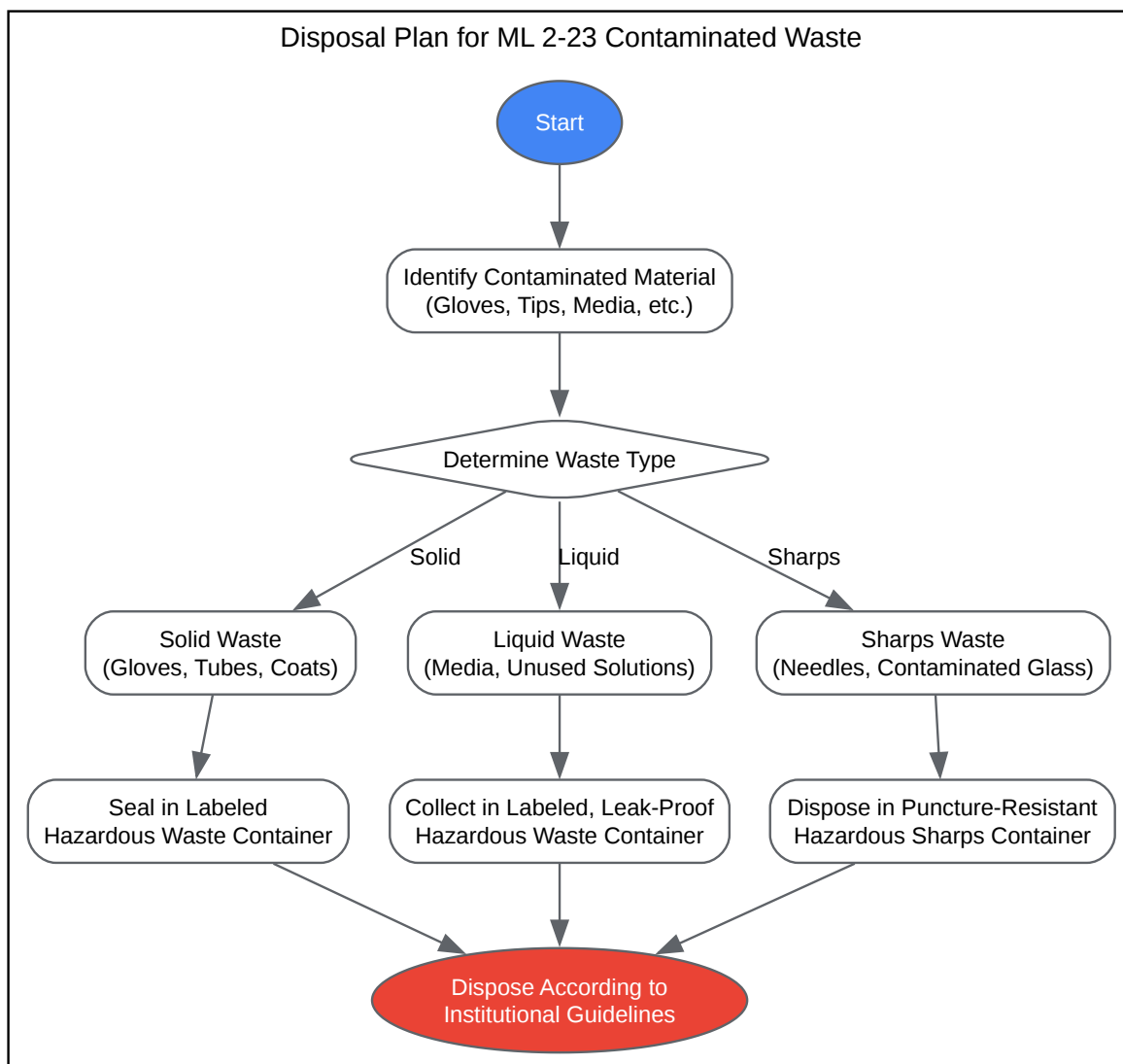
Visual Safety Guides

The following diagrams illustrate the essential workflows for ensuring safety when working with **ML 2-23**.



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Caption: PPE selection workflow for handling **ML 2-23**.



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Caption: Disposal workflow for **ML 2-23** contaminated materials.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. targetmol.com [targetmol.com]
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